

In-Depth Technical Guide to Tert-Butyl Glycylglycinate

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Compound of Interest

Compound Name: Gly-NH-CH₂-Boc

Cat. No.: B6227262

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Abstract

This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of tert-butyl glycylglycinate (CAS No. 14664-05-2). Initially referenced by the non-standard name "**Gly-NH-CH₂-Boc**," this dipeptide derivative is a valuable building block in synthetic organic chemistry, particularly in the fields of peptide synthesis and the development of Antibody-Drug Conjugates (ADCs). This document details its physicochemical properties, provides insights into its synthesis and analysis, and elucidates its role as a cleavable linker in targeted drug delivery systems.

Chemical Identity and Structure

Tert-butyl glycylglycinate is a dipeptide composed of two glycine units. The N-terminus of the dipeptide is a free amine, while the C-terminus is protected as a tert-butyl ester. This protecting group strategy allows for the selective formation of peptide bonds at the N-terminus while preventing unwanted reactions at the C-terminus.

Molecular Structure:

Caption: Chemical Identity of Tert-Butyl Glycylglycinate.

The tert-butyl ester group is a key structural feature, known for its stability under basic and nucleophilic conditions, yet readily cleaved under acidic conditions to liberate the carboxylic acid.

Physicochemical Properties

The physical and chemical properties of tert-butyl glycyglycinate are summarized in the table below. These properties are essential for its handling, storage, and application in chemical synthesis.

Property	Value	Reference
Molecular Weight	188.22 g/mol	
Appearance	Colorless to light yellow oil or white to off-white crystalline solid	
Melting Point	114-116 °C	
Boiling Point	315.5 ± 22.0 °C at 760 mmHg	
Density	1.083 ± 0.06 g/cm ³	
**Solubility		

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